

# The Structure-Activity Relationship of PF-6870961 Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: PF-6870961 hydrochloride

Cat. No.: B13911288

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## Introduction

PF-6870961 is the major hydroxy metabolite of PF-5190457, a potent and selective inverse agonist of the ghrelin receptor (GHSR1a).[1][2][3] The ghrelin system is a significant target in the development of therapeutics for alcohol use disorder (AUD), and understanding the pharmacological profile of major metabolites is crucial for predicting the overall efficacy and safety of a parent drug.[1][2][3][4] This technical guide provides an in-depth analysis of the structure-activity relationship (SAR) of **PF-6870961 hydrochloride**, focusing on its synthesis, comparative pharmacology with its parent compound, and the experimental methodologies used for its characterization.

## Chemical Structures

The chemical structures of PF-5190457 and its metabolite PF-6870961 are presented below. The primary structural difference is the hydroxylation on the pyrimidine ring of PF-6870961.[5][6][7]

- PF-5190457: (R)-1-(2-(5-(6-methylpyrimidin-4-yl)-2,3-dihydro-1H-inden-1-yl)-2,7-diazaspiro[3.5]nonan-7-yl)-2-(2-methylimidazo[2,1-b]thiazol-6-yl)ethan-1-one[7]
- PF-6870961: (R)-1-(2-(5-(2-hydroxy-6-methylpyrimidin-4-yl)-2,3-dihydro-1H-inden-1-yl)-2,7-diazaspiro[3.5]nonan-7-yl)-2-(2-methylimidazo[2,1-b]thiazol-6-yl)ethan-1-one[6][7]

## Quantitative Structure-Activity Relationship Data

The pharmacological activity of PF-6870961 has been characterized and compared to its parent compound, PF-5190457. The data reveals a nuanced relationship where the addition of a hydroxyl group alters the potency and signaling bias of the molecule at the GHSR1a receptor.

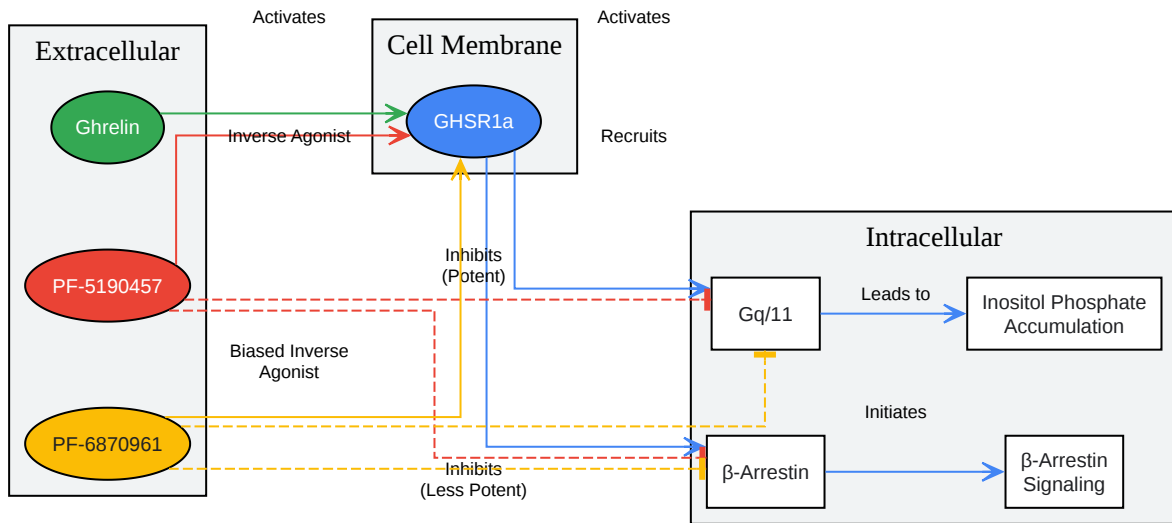
Compound	Binding Affinity (Ki) at GHSR1a	Gq/11 Pathway Potency (IC50)	$\beta$ -Arrestin Recruitment Potency (IC50)
PF-5190457	1.3 $\pm$ 0.2 nM	1.8 $\pm$ 0.6 nM	21.6 $\pm$ 7.2 nM
PF-6870961	7.9 $\pm$ 1.0 nM	28.5 $\pm$ 1.1 nM	10.1 $\pm$ 1.2 nM

Data sourced from Deschaine et al. (2023). Note: Lower values indicate higher affinity/potency.

These data indicate that while PF-6870961 has a lower binding affinity and is less potent in inhibiting the Gq/11 signaling pathway compared to its parent compound, it demonstrates increased potency in the  $\beta$ -arrestin recruitment pathway.[1][2][3] This suggests that the hydroxylation leads to biased inverse agonism.[1][4][8]

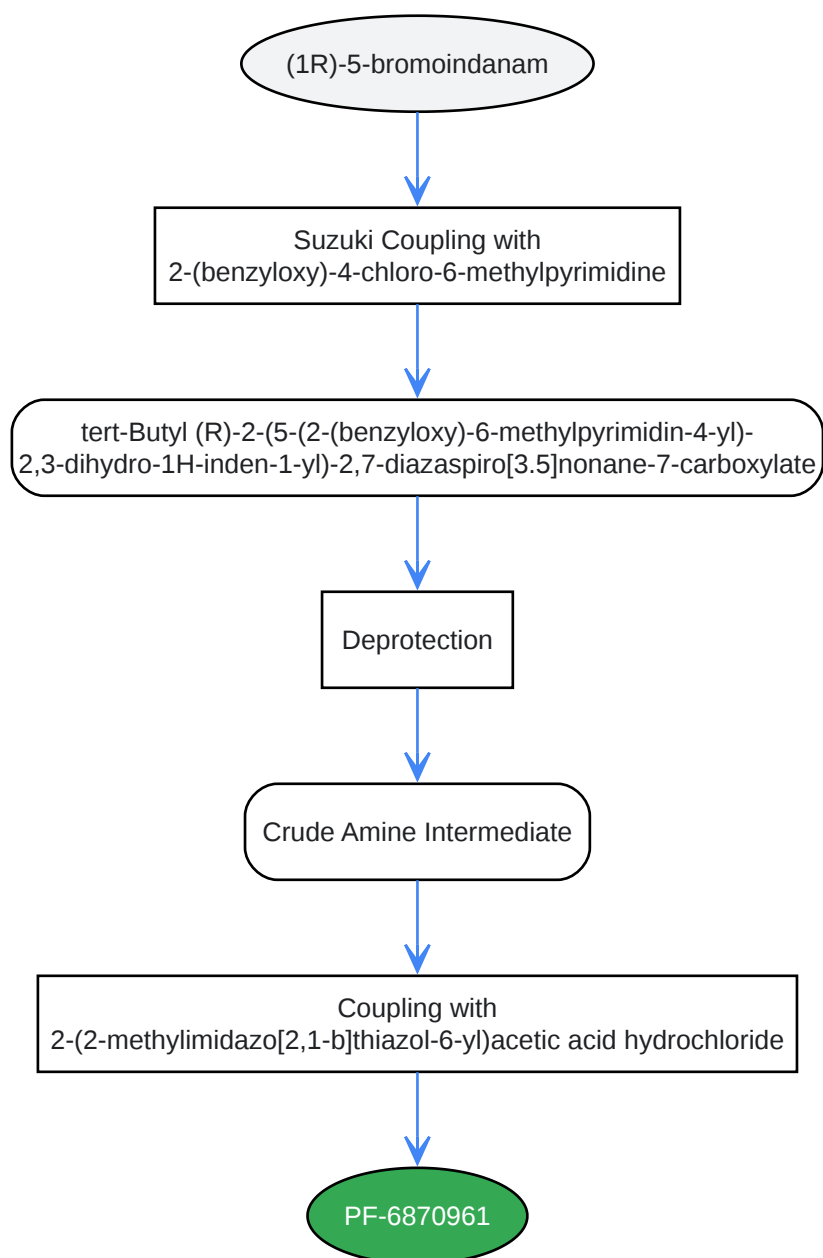
## Signaling Pathways and Mechanism of Action

PF-6870961, like its parent compound, acts as an inverse agonist at the GHSR1a. This receptor is a G-protein coupled receptor (GPCR) that, upon binding of its endogenous ligand ghrelin, activates downstream signaling cascades, primarily through the Gq/11 pathway, leading to inositol phosphate accumulation. It can also signal through a  $\beta$ -arrestin pathway. PF-6870961 shows biased inverse agonism, preferentially inhibiting the  $\beta$ -arrestin pathway over the Gq/11 pathway.[1][2][3]



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